

Z-Phe-osu safety data sheet and handling precautions

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Compound of Interest

Compound Name: Z-Phe-osu

Cat. No.: B554359

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An In-depth Technical Guide on the Safe Handling and Use of **Z-Phe-Osu**

For Researchers, Scientists, and Drug Development Professionals

This guide provides comprehensive safety information, handling precautions, and a detailed experimental workflow for **Z-Phe-Osu** (N-Benzyloxycarbonyl-L-phenylalanine N-hydroxysuccinimide ester), a key reagent in peptide synthesis and bioconjugation.

Chemical Identification and Properties

Z-Phe-Osu is an N-terminally protected amino acid activated as an N-hydroxysuccinimide (NHS) ester. This activation makes it highly reactive towards primary amines, facilitating the formation of stable amide bonds.

Property	Value	Source(s)
Chemical Name	N-Benzyloxycarbonyl-L-phenylalanine N-hydroxysuccinimide ester	[1][2]
Synonyms	Z-Phe-OSu, Z-L-Phe-OSu, (S)-2,5-Dioxopyrrolidin-1-yl 2-(((benzyloxy)carbonyl)amino)-3-phenylpropanoate	[3][4]
CAS Number	3397-32-8	[1][2]
Molecular Formula	C ₂₁ H ₂₀ N ₂ O ₆	[1][2]
Molecular Weight	396.39 g/mol	[1]
Appearance	White to off-white powder/solid	[5]
Melting Point	85 - 88 °C	[5]
Solubility	Soluble in organic solvents such as Dichloromethane (DCM), Dimethylformamide (DMF), and Dioxane.	[3][6]
Storage	2-8°C, desiccated.	[2]

Safety and Hazard Information

Z-Phe-OSu is a chemical that requires careful handling to avoid potential health hazards. The following table summarizes the key hazard information based on available Safety Data Sheets (SDS).

GHS Hazard Classification

Hazard Class	Category	Hazard Statement
Acute Toxicity, Oral	4	H302: Harmful if swallowed.
Skin Irritation	2	H315: Causes skin irritation.
Serious Eye Damage	1	H318: Causes serious eye damage.
Specific target organ toxicity – single exposure	3	H335: May cause respiratory irritation.

Source: Generic SDS for similar reactive esters.[\[7\]](#)

Precautionary Statements

A summary of precautionary statements is provided below.

Code	Statement
P261	Avoid breathing dust. [7]
P264	Wash skin thoroughly after handling. [7]
P270	Do not eat, drink or smoke when using this product. [7]
P280	Wear protective gloves/ eye protection/ face protection. [7]
P301 + P312	IF SWALLOWED: Call a POISON CENTER/doctor if you feel unwell. [7]
P302 + P352	IF ON SKIN: Wash with plenty of soap and water. [7]
P305 + P351 + P338	IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. [7]
P501	Dispose of contents/ container to an approved waste disposal plant. [7]

Handling and Storage Precautions

Proper handling and storage are crucial to maintain the chemical's integrity and ensure the safety of laboratory personnel.

Engineering Controls

- Work in a well-ventilated area.^[3] The use of a chemical fume hood is recommended to keep airborne levels below exposure limits.^[8]
- Facilities should be equipped with an eyewash station and a safety shower.^[9]

Personal Protective Equipment (PPE)

- Eye/Face Protection: Wear chemical safety goggles or a face shield.^[7]
- Skin Protection: Wear protective gloves (e.g., nitrile rubber) and a lab coat.^[7] Change contaminated clothing immediately.^[8]
- Respiratory Protection: If dust is generated, use a NIOSH-approved respirator with a dust filter.^[10]

Handling Procedures

- Avoid contact with skin and eyes.^[8]
- Avoid the formation and inhalation of dust.^[8]
- Wash hands thoroughly after handling.^{[8][9]}

Storage

- Keep the container tightly closed in a dry and well-ventilated place.^{[2][8]}
- Store in a refrigerator at 2-8°C.^[2]
- Incompatible Materials: Strong oxidizing agents, strong acids.^[8]

First Aid Measures

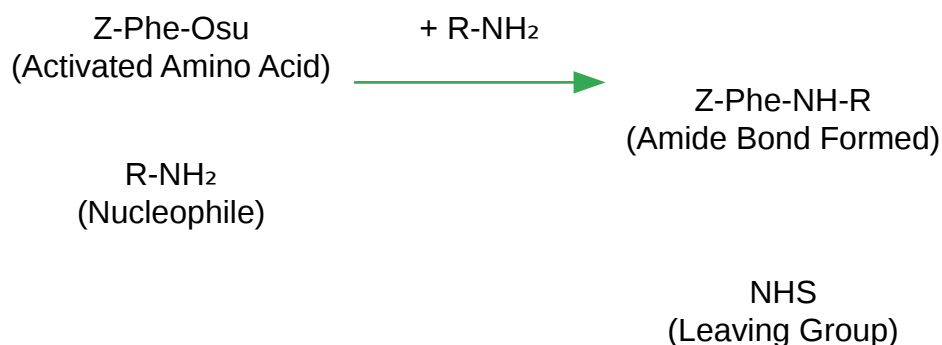
Exposure Route	First Aid Procedure
Inhalation	Move the person to fresh air. If breathing is difficult, give oxygen. Seek medical attention if symptoms persist.[9]
Skin Contact	Wash off with soap and plenty of water for at least 15 minutes. Remove contaminated clothing. Seek medical attention if irritation occurs.[8][9]
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek immediate medical attention.[8][9]
Ingestion	Do NOT induce vomiting. If the person is conscious, rinse their mouth with water and drink 2-4 cupfuls of water or milk. Seek immediate medical attention.[9]

Experimental Protocols

Z-Phe-Osu is primarily used for coupling the Z-protected phenylalanine to a primary amine, a common step in peptide synthesis or the conjugation of molecules.

Reaction Principle: Amine Acylation

The N-hydroxysuccinimide ester of **Z-Phe-Osu** is an excellent leaving group. A primary amine acts as a nucleophile, attacking the carbonyl carbon of the ester. This results in the formation of a stable amide bond and the release of N-hydroxysuccinimide (NHS).[7]



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Caption: Reaction mechanism of **Z-Phe-Osu** with a primary amine.

Detailed Method: Solution-Phase Peptide Coupling

This protocol describes the coupling of **Z-Phe-Osu** to a generic amino acid ester (e.g., Glycine methyl ester, H-Gly-OMe) in solution.

Materials:

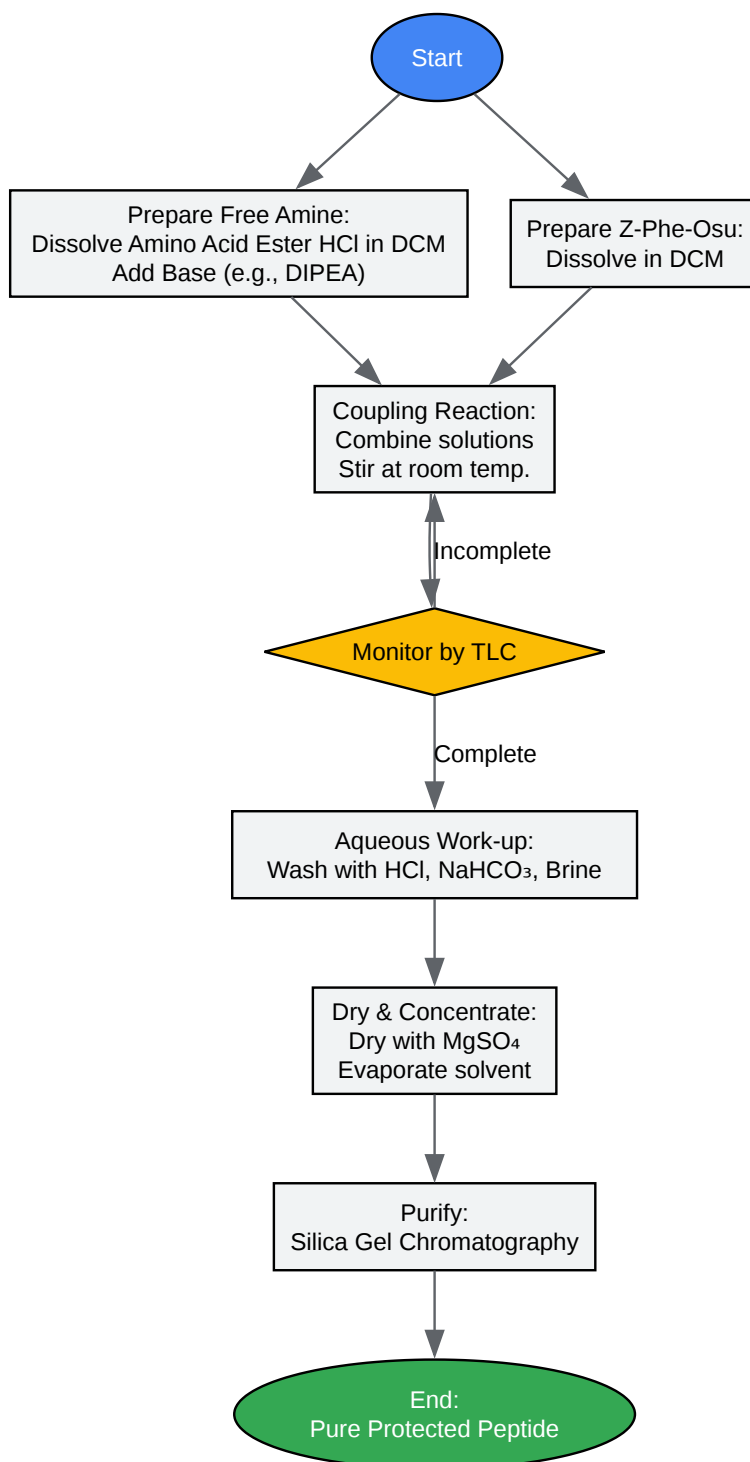
- **Z-Phe-Osu**
- Amino acid ester hydrochloride (e.g., H-Gly-OMe·HCl)
- A non-nucleophilic base (e.g., Diisopropylethylamine - DIPEA, or Triethylamine - TEA)
- Anhydrous solvent (e.g., Dichloromethane - DCM, or Dimethylformamide - DMF)
- Thin Layer Chromatography (TLC) supplies
- Standard work-up and purification reagents (e.g., 1M HCl, saturated NaHCO₃ solution, brine, anhydrous MgSO₄, silica gel).

Procedure:

- Preparation of the Free Amine:
 - Dissolve the amino acid ester hydrochloride (1.0 equivalent) in anhydrous DCM.

- Cool the solution in an ice bath.
- Add the non-nucleophilic base (e.g., DIPEA, 1.1 equivalents) dropwise.
- Stir the mixture at room temperature for approximately 20 minutes to generate the free amine.
- Coupling Reaction:
 - In a separate flask, dissolve **Z-Phe-Osu** (1.0 equivalent) in anhydrous DCM.
 - Add the freshly prepared free amine solution to the **Z-Phe-Osu** solution.
 - Stir the reaction mixture at room temperature.
 - Monitor the reaction's progress by TLC until the **Z-Phe-Osu** starting material is consumed (typically 2-12 hours).
- Work-up:
 - Once the reaction is complete, dilute the mixture with additional DCM.
 - Transfer the solution to a separatory funnel.
 - Wash the organic layer sequentially with:
 - 1M HCl (to remove unreacted amine and base)
 - Saturated NaHCO_3 solution (to remove unreacted acid and NHS)
 - Brine (saturated NaCl solution)
 - Dry the organic layer over anhydrous magnesium sulfate (MgSO_4).
 - Filter off the drying agent and concentrate the filtrate under reduced pressure to obtain the crude product.
- Purification:

- Purify the crude product using silica gel column chromatography to obtain the pure protected dipeptide.



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Caption: Experimental workflow for a solution-phase coupling reaction.

Signaling and Biochemical Pathways

Z-Phe-Osu is a synthetic laboratory reagent and is not involved in natural biochemical or signaling pathways. Its utility lies in its ability to be incorporated into synthetic peptides. The native amino acid, L-phenylalanine, is a precursor for numerous compounds in plants and is involved in several metabolic pathways in mammals.[11][12] However, the N-benzyloxycarbonyl protection and O-succinimide activation of **Z-Phe-Osu** are designed specifically for controlled chemical synthesis and are not recognized by biological systems.

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